Application Notes and Protocols: The Role of Rubidium-85 in Rb-Sr Geochronology

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
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Introduction to Rubidium-Strontium (Rb-Sr) Geochronology

Rubidium-Strontium (Rb-Sr) geochronology is a radiometric dating method used to determine the age of rocks and minerals. The technique is based on the beta decay of the radioactive isotope Rubidium-87 (^{87}Rb) to the stable isotope Strontium-87 (^{87}Sr).[1][2][3] With a very long half-life of approximately 49.23 billion years, this isotopic system is particularly well-suited for dating ancient terrestrial and extraterrestrial materials, including some of the oldest rocks on Earth, lunar samples, and meteorites.[1][2][4] The method is also valuable for determining the timing of metamorphic events.[1][5]

The fundamental principle involves measuring the accumulation of radiogenic ^{87}Sr in a sample over geological time. By quantifying the parent isotope (^{87}Rb) and the daughter isotope (^{87}Sr), along with a stable reference isotope of strontium (Strontium-86, or ^{86}Sr), the time elapsed since the rock or mineral formed and became a closed system can be calculated.[5][6]

The Critical Role of **Rubidium-85**

While the radioactive decay of ^{87}Rb is the engine of the Rb-Sr dating system, the stable, non-radiogenic isotope **Rubidium-85** (^{85}Rb) plays a crucial, albeit indirect, role. Natural rubidium is

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composed of two isotopes: the stable [85]Rb and the radioactive [87]Rb.[7][8] [85]Rb is the more abundant of the two, making up approximately 72.17% of total rubidium.[8]

The core of Rb-Sr dating lies in determining the precise ratio of the parent isotope [87]Rb to a stable reference isotope, [86]Sr. However, directly measuring the absolute abundance of [87]Rb can be challenging. Instead, the concentration of total rubidium in a sample is measured. Since the isotopic ratio of [85]Rb to [87]Rb in nature is constant (approximately 2.593), the abundance of [87]Rb can be accurately calculated from the total rubidium concentration or by measuring the abundance of [85]Rb.[8]

In mass spectrometry, the measurement of the stable [85]Rb isotope provides a benchmark for determining the amount of [87]Rb. This allows for the calculation of the critical [87]Rb/[86]Sr ratio needed for the isochron dating method.[1] Therefore, [85]Rb serves as an essential internal standard for quantifying the parent radionuclide.

The Rb-Sr Isochron Method

The isochron method is a powerful graphical technique that is central to Rb-Sr dating.[1][6] It allows for the determination of a rock's age without prior knowledge of the initial amount of the daughter isotope ([87]Sr) present at the time of formation.

The method relies on the analysis of several different minerals, or whole-rock samples, that formed at the same time from the same source magma or metamorphic event.[5] At the time of crystallization (t=0), all minerals will have the same initial [87]Sr/[86]Sr ratio, but they will incorporate different amounts of Rubidium and Strontium into their crystal structures.[2][9] Minerals rich in potassium, such as micas and K-feldspar, will have a higher Rb/Sr ratio, while minerals like plagioclase will have a lower Rb/Sr ratio.[2][9]

Over geological time, [87]Rb decays to [87]Sr, causing the [87]Sr/[86]Sr ratio to increase in each mineral in proportion to its [87]Rb/[86]Sr ratio. When these ratios are plotted on a graph with [87]Rb/[86]Sr on the x-axis and [87]Sr/[86]Sr on the y-axis, the data points for each mineral will form a straight line known as an isochron.[2][6]

The age of the rock is determined from the slope of this isochron, while the initial [87]Sr/[86]Sr ratio is given by the y-intercept.[5][6]

The governing equation for the isochron is:

(^{87}Sr/^{86}Sr)present = (^{87}Sr/^{86}Sr)initial + (^{87}Rb/^{86}Sr)present * (e$^{\lambda t}$ - 1)

where:

- λ is the decay constant of ^{87}Rb.

- t is the time elapsed since formation (the age).

Data Presentation

The following tables summarize key quantitative data for the Rb-Sr dating system.

Table 1: Isotopic Abundances and Properties of Rubidium and Strontium

Isotope	Natural Abundance (%)	Atomic Mass (amu)	Key Characteristic
Rubidium-85 (^{85}Rb)	72.17[8]	84.9118[10]	Stable, used as a reference to determine ^{87}Rb content.
Rubidium-87 (^{87}Rb)	27.83[8]	86.9092[10]	Radioactive parent isotope, decays to ^{87}Sr.
Strontium-84 (^{84}Sr)	0.56[4]	83.9134	Stable, non-radiogenic.
Strontium-86 (^{86}Sr)	9.86[4]	85.9093	Stable, non-radiogenic, used as the reference isotope.
Strontium-87 (^{87}Sr)	7.00[4]	86.9089	Stable, includes both initial and radiogenic components.
Strontium-88 (^{88}Sr)	82.58[11]	87.9056	Stable, most abundant Sr isotope.

Table 2: Decay Constant and Half-Life of Rubidium-87

Parameter	Value	Reference
Half-Life ($t_{1/2}$)	49.23 billion years	[2]
Decay Constant (λ)	1.393×10^{-11} yr^{-1}	[4]

Note: The decay constant for ^{87}Rb has been subject to revision. While a value of 1.42×10^{-11} yr^{-1} was commonly used, more recent studies suggest a slightly lower value, which can impact the calculated age by approximately 2%.[4][12][13]

Experimental Protocols

The following outlines the standard methodology for Rb-Sr geochronology.

1. Sample Selection and Preparation

- Selection: Choose fresh, unweathered rock samples to ensure the system has remained closed to the loss or gain of Rb and Sr since its formation.[14]

- Crushing and Mineral Separation: The rock sample is crushed into a fine powder. If a mineral isochron is desired, individual minerals (e.g., biotite, muscovite, K-feldspar, plagioclase) are separated based on their physical and magnetic properties.[1][14]

2. Sample Dissolution and Isotope Dilution

- Dissolution: A precisely weighed aliquot of the whole-rock powder or mineral separate is dissolved in a mixture of strong acids, typically hydrofluoric (HF) and perchloric ($HClO_4$) acids.[1]

- Isotope Dilution (Spiking): Before dissolution, a "spike" is added to the sample. This is a solution with a known quantity of artificially enriched isotopes (e.g., ^{84}Sr and ^{87}Rb). This isotope dilution technique is the most precise method for determining the Rb and Sr concentrations in the sample.[4]

3. Chemical Separation

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- Ion-Exchange Chromatography: Rubidium and Strontium are chemically separated from each other and from other elements in the sample matrix using ion-exchange chromatography.[4][15] This step is critical to prevent isobaric interference, as ^{87}Rb and ^{87}Sr have the same mass and cannot be distinguished by a mass spectrometer.[4]

4. Mass Spectrometry

- Isotope Ratio Measurement: The purified Rb and Sr fractions are analyzed using a mass spectrometer, typically a Thermal Ionization Mass Spectrometer (TIMS) or a Multi-Collector Inductively Coupled Plasma Mass Spectrometer (MC-ICP-MS).[5]

- TIMS: Offers very high precision for Sr isotope ratio measurements.[5]

- MC-ICP-MS: Allows for rapid analyses and can be used for in-situ dating with laser ablation (LA-MC-ICP-MS), which analyzes minerals directly in a thin section of the rock.[5][16]

- Data Collection: The mass spectrometer measures the ratios of the different isotopes, such as ^{87}Sr/^{86}Sr and ^{85}Rb/^{87}Rb.[1] These measured ratios, combined with the data from the isotope dilution spike, are used to calculate the ^{87}Rb/^{86}Sr ratio for each sample.

5. Age Calculation

- Isochron Plot: The calculated ^{87}Sr/^{86}Sr and ^{87}Rb/^{86}Sr ratios for all the analyzed samples (minerals or whole rocks) are plotted.

- Linear Regression: A best-fit line (isochron) is calculated for the data points. The quality of the fit is assessed using a statistical parameter called the Mean Square of Weighted Deviates (MSWD), where a value close to 1 indicates a good fit.[4]

- Age Determination: The age (t) is calculated from the slope (m) of the isochron using the formula: $t = \ln(m + 1) / \lambda$.

Mandatory Visualizations
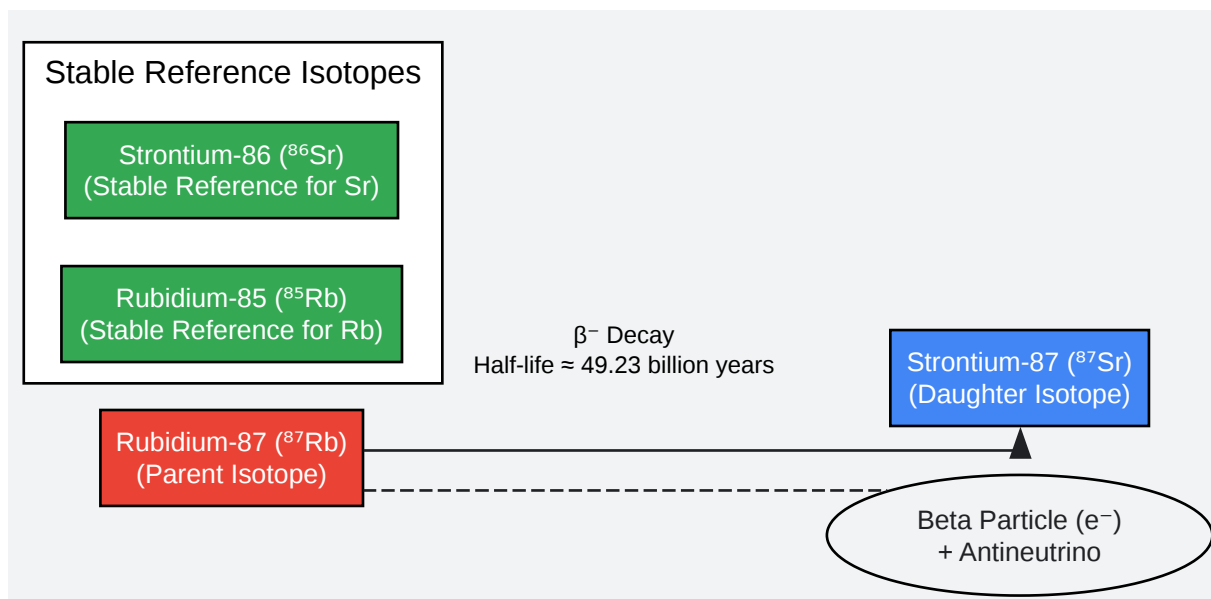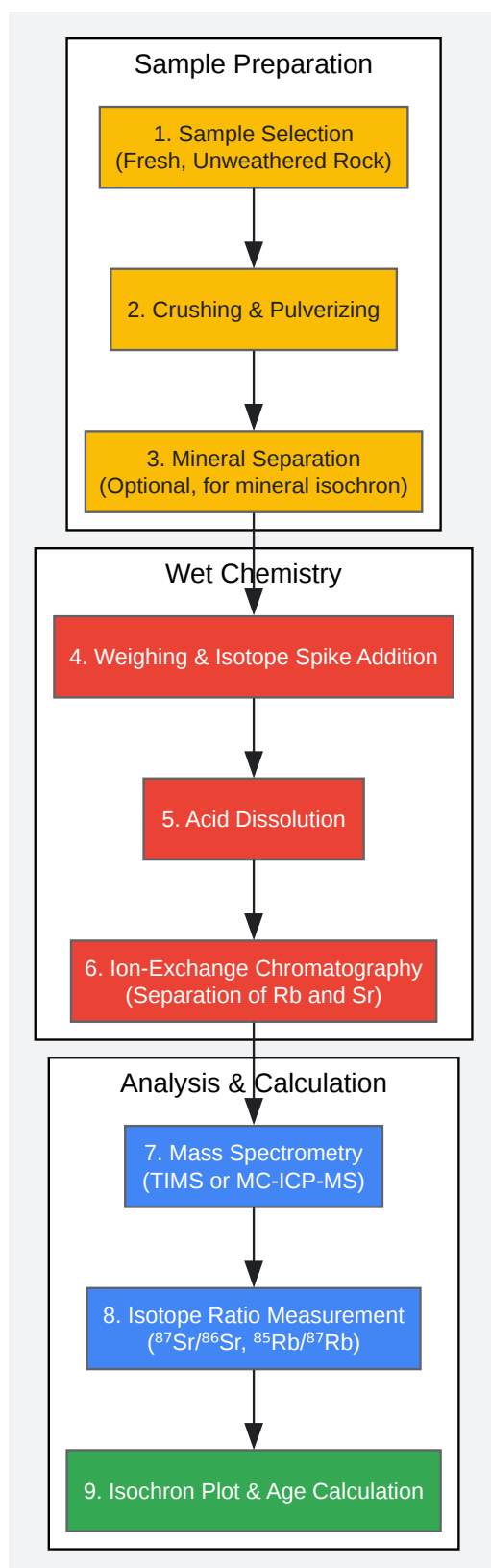
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Caption: The radioactive decay of Rubidium-87 to Strontium-87.
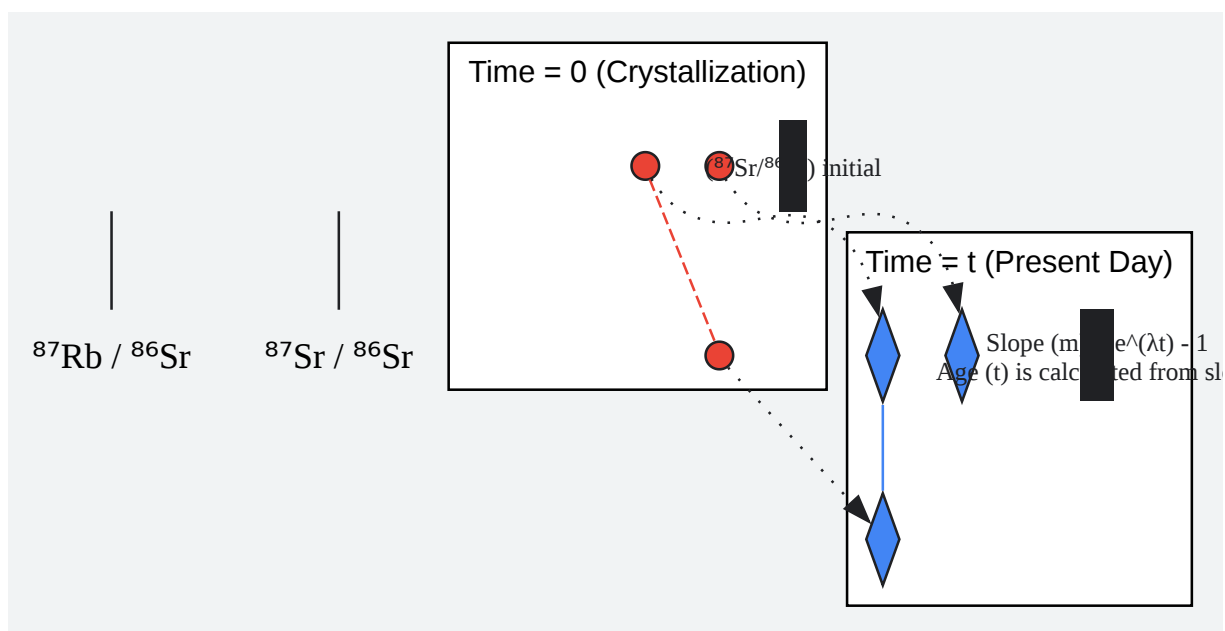
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Caption: The Rb-Sr isochron diagram illustrating age determination.

Sample Preparation

1. Sample Selection
(Fresh, Unweathered Rock)

2. Crushing & Pulverizing

3. Mineral Separation
(Optional, for mineral isochron)

Wet Chemistry

4. Weighing & Isotope Spike Addition

5. Acid Dissolution

6. Ion-Exchange Chromatography
(Separation of Rb and Sr)

Analysis & Calculation

7. Mass Spectrometry
(TIMS or MC-ICP-MS)

8. Isotope Ratio Measurement
($^{87}Sr/^{86}Sr$, $^{85}Rb/^{87}Rb$)

9. Isochron Plot & Age Calculation

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Caption: Experimental workflow for Rb-Sr geochronology.

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- To cite this document: BenchChem. [Application Notes and Protocols: The Role of Rubidium-85 in Rb-Sr Geochronology]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076637#role-of-rubidium-85-in-rb-sr-geochronology-and-dating]

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